

H-His(1-Me)-OMe CAS number and molecular weight

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Compound of Interest

Compound Name: *H-His(1-Me)-OMe*

Cat. No.: B555450

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An In-depth Technical Guide to H-His(1-Me)-OMe

This technical guide provides a comprehensive overview of 1-methyl-L-histidine methyl ester (**H-His(1-Me)-OMe**), a crucial histidine derivative for researchers and professionals in drug development and biochemical research. This document details its chemical properties, applications, and relevant experimental contexts.

Core Compound Data

H-His(1-Me)-OMe is a chemically modified amino acid, specifically a derivative of L-histidine. The presence of a methyl group on the imidazole ring and a methyl ester at the C-terminus enhances its utility in various synthetic and research applications. It is commercially available as both a free base and a hydrochloride salt, which improves its stability and solubility.

Table 1: Physicochemical Properties of **H-His(1-Me)-OMe** and its Hydrochloride Salt

Property	H-His(1-Me)-OMe (Free Base)	H-His(1-Me)-OMe-HCl (Hydrochloride Salt)
Synonyms	N'-Methyl-L-histidine methyl ester	H-His(Nim-Me)-OMe-HCl, (S)-methyl 2-amino-3-(1-methyl-1H-imidazol-4-yl)propanoate hydrochloride
CAS Number	57519-09-2[1][2]	57519-09-2[3]
Molecular Formula	C ₈ H ₁₃ N ₃ O ₂ [1][2]	C ₈ H ₁₃ N ₃ O ₂ ·HCl[3]
Molecular Weight	183.21 g/mol [1][2]	219.67 g/mol [3], 219.7 g/mol [4]
Appearance	-	Off-white powder[3]
Melting Point	-	205-209 °C[3]
Optical Rotation	-	[α] _D ²⁴ = +13.0 ± 2° (c=1% in MeOH)[3]
Storage Conditions	-	0-8 °C[3]

Applications in Research and Development

H-His(1-Me)-OMe serves as a versatile building block in peptide synthesis and as a valuable tool in biochemical and pharmaceutical research.

Peptide Synthesis

The primary application of **H-His(1-Me)-OMe** is as a building block in the synthesis of peptides. [3] The methylated imidazole side chain can offer unique properties to the resulting peptide, such as increased stability or altered binding characteristics. Its use in solid-phase peptide synthesis (SPPS) allows for the precise incorporation of this modified amino acid into a peptide sequence.

Enzyme Activity and Inhibition Studies

This compound is particularly useful for investigating the mechanisms of enzymes that interact with histidine residues.[3] For instance, it has been utilized in inhibitory and structural studies of

human histidine decarboxylase, providing insights into the enzyme's active site and mechanism of action.[1]

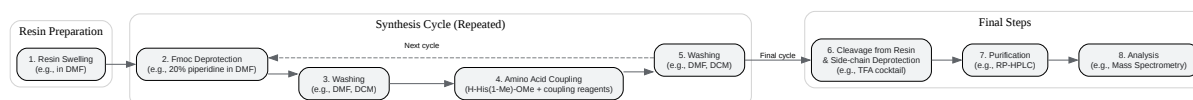
Diagnostic and Therapeutic Research

Due to its specific binding interactions, **H-His(1-Me)-OMe** has applications in the development of diagnostic tools where enhanced sensitivity and specificity are required.[3] Furthermore, its ability to modulate biological processes makes it a candidate for the formulation of therapeutic agents, particularly in neurology and cardiology research.[5]

Experimental Protocols

While specific, detailed experimental protocols for **H-His(1-Me)-OMe** are proprietary or published within specific research articles, a generalized workflow for its use in peptide synthesis is described below. This workflow is based on standard solid-phase peptide synthesis (SPPS) methodologies.

General Workflow for Solid-Phase Peptide Synthesis (SPPS) using H-His(1-Me)-OMe



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Caption: General workflow for incorporating **H-His(1-Me)-OMe** in SPPS.

Signaling Pathways

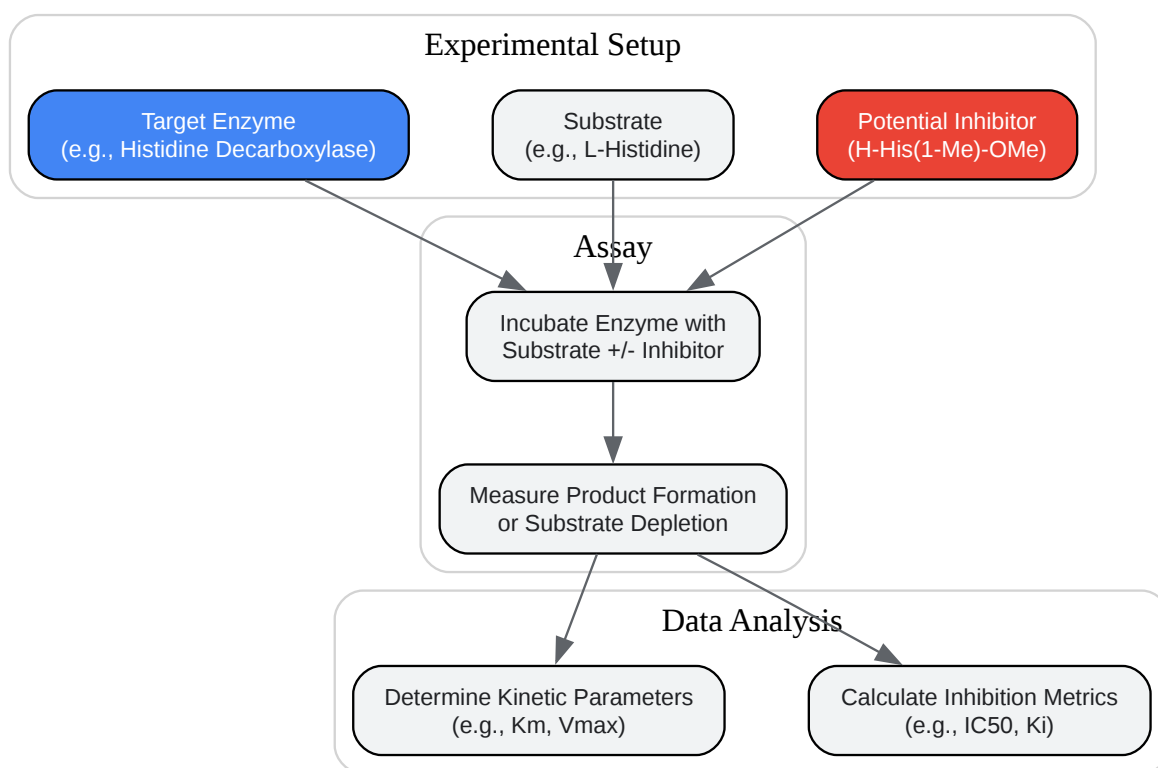
Currently, there is limited specific information available in the public domain that directly implicates **H-His(1-Me)-OMe** in distinct signaling pathways. Its utility is primarily established as

a synthetic component and a biochemical tool for studying enzymes in vitro. Further research may elucidate its role, if any, in cellular signaling.

The parent amino acid, L-histidine, is a precursor for histamine, a key molecule in inflammatory and allergic responses, and is involved in various physiological processes.[6] Derivatives like **H-His(1-Me)-OMe** are instrumental in studying the enzymes and receptors within these pathways.

Logical Relationship in Enzyme Inhibition Studies

The diagram below illustrates the logical flow of a typical enzyme inhibition study where **H-His(1-Me)-OMe** could be used as a potential inhibitor.



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Caption: Logical workflow for an enzyme inhibition study using **H-His(1-Me)-OMe**.

Conclusion

H-His(1-Me)-OMe is a specialized amino acid derivative with significant utility in peptide synthesis and biochemical research. Its unique structure facilitates the creation of novel peptides and aids in the investigation of enzyme mechanisms. The data and workflows presented in this guide are intended to support researchers and scientists in leveraging the capabilities of this compound in their work.

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